

Application of Triethylhexanoin in Sunscreen Formulations: Application Notes and Protocols

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Compound of Interest

Compound Name: Triethylhexanoin

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Introduction to Triethylhexanoin in Sun Care

Triethylhexanoin is a synthetic triglyceride ester of glycerin and 2-ethylhexanoic acid. In cosmetic and pharmaceutical formulations, it functions as a versatile emollient, skin-conditioning agent, and solvent.[1][2] Its unique properties make it an increasingly popular ingredient in the development of high-performance sunscreen products. **Triethylhexanoin** is characterized by its light, non-greasy skin feel and excellent spreadability, which significantly enhances the sensory profile of sunscreen formulations.[2][3]

One of the primary advantages of **triethylhexanoin** in sun care is its exceptional ability to solubilize a wide range of organic UV filters.[3] This property is crucial for achieving high Sun Protection Factor (SPF) values and ensuring the uniform distribution of active ingredients for broad-spectrum protection. Furthermore, it aids in the dispersion of inorganic UV filters, such as titanium dioxide and zinc oxide, minimizing the whitening effect often associated with mineral sunscreens.[3] Its chemical stability and compatibility with other cosmetic ingredients make it a reliable choice for creating stable and aesthetically pleasing sunscreen formulations.[3][4]

Key Properties and Benefits in Sunscreen Formulations

The inclusion of **triethylhexanoin** in sunscreen formulations offers several key benefits, primarily related to sensory experience, formulation stability, and UV filter performance.

Property	Benefit in Sunscreen Formulation
Excellent Solvency	Efficiently dissolves a wide range of crystalline organic UV filters, enabling higher SPF formulations and ensuring a homogenous distribution of actives.[3]
Light, Non-Greasy Feel	Improves the sensory profile of sunscreens, reducing the heavy, oily texture often disliked by consumers.[2]
Enhanced Spreadability	Facilitates even application of the sunscreen, which is critical for achieving uniform protection across the skin.[2][3]
Dispersion Aid	Assists in the dispersion of inorganic UV filters (e.g., TiO ₂ , ZnO), reducing their tendency to agglomerate and cause a white cast on the skin. [3]
Good Stability	Exhibits good oxidative and hydrolytic stability, contributing to the overall stability of the final sunscreen product.[3][4]
Reduces Stickiness	Counteracts the tacky feeling that can be imparted by some UV filters and other formulation components.[2]

Experimental Protocols

Protocol for Preparation of an Oil-in-Water (O/W) Sunscreen Emulsion

This protocol outlines the basic steps for creating an O/W sunscreen emulsion incorporating **triethylhexanoin**.

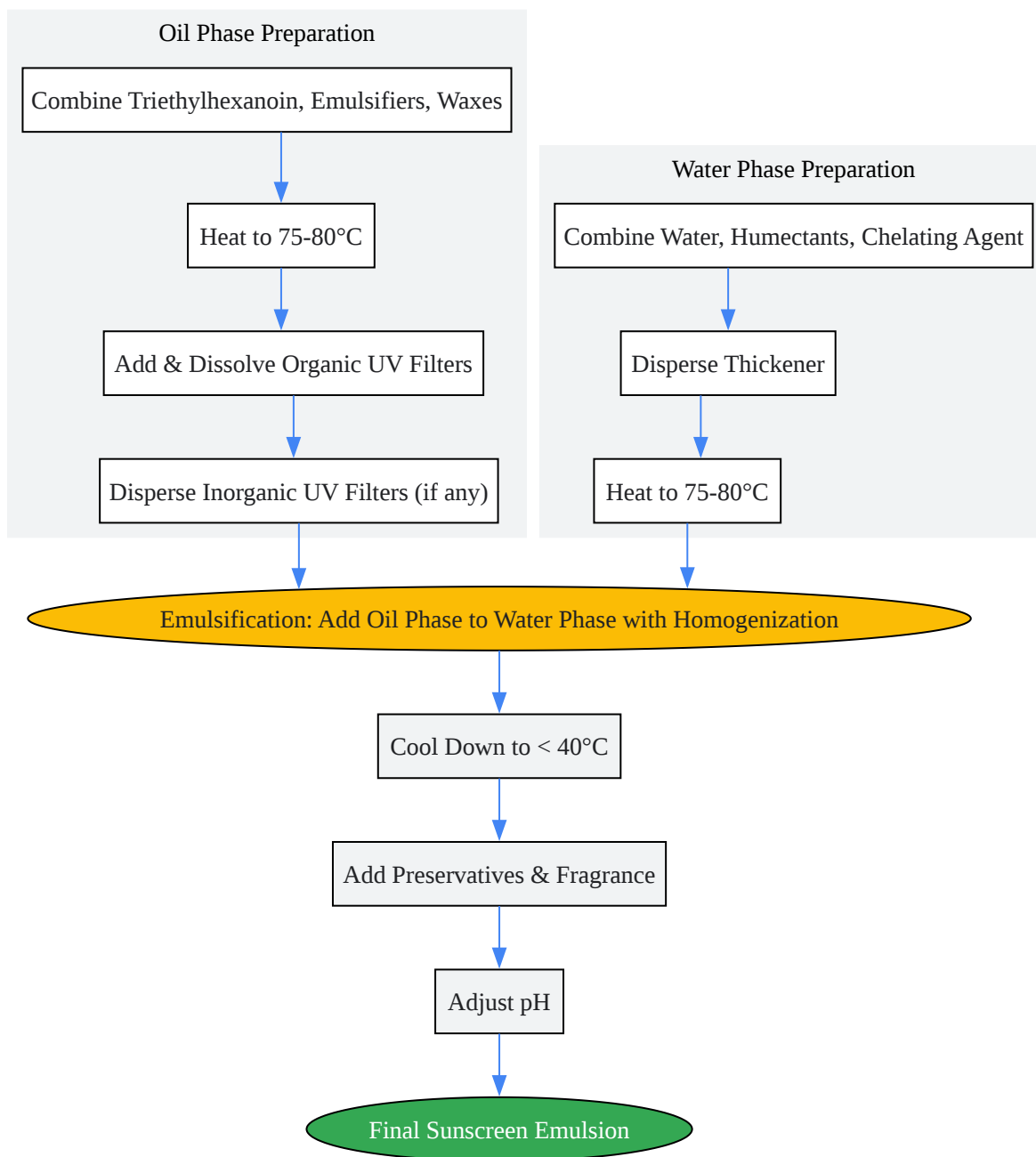
Materials:

- Oil Phase:
 - **Triethylhexanoin**
 - Organic UV filters (e.g., Avobenzone, Octocrylene, Octisalate)
 - Inorganic UV filters (e.g., Titanium Dioxide, Zinc Oxide) - if applicable
 - Emulsifiers (e.g., Cetearyl Alcohol, Glyceryl Stearate)
 - Waxes/Thickeners (e.g., Stearic Acid, Cetyl Alcohol)
- Water Phase:
 - Deionized Water
 - Humectants (e.g., Glycerin, Propylene Glycol)
 - Thickener/Stabilizer (e.g., Xanthan Gum, Carbomer)
 - Chelating Agent (e.g., Disodium EDTA)
- Cool-Down Phase:
 - Preservatives
 - Fragrance
 - pH adjuster (e.g., Triethanolamine, Citric Acid)

Procedure:

- Preparation of the Oil Phase:
 1. In a suitable vessel, combine **triethylhexanoin** and other oil-soluble ingredients (emulsifiers, waxes).
 2. Begin heating the mixture to 75-80°C while stirring.

3. Once the waxes have melted, add the organic UV filters and stir until fully dissolved.
 4. If using inorganic UV filters, disperse them in a portion of the **triethylhexanoin** using a high-shear mixer until a uniform dispersion is achieved, then add to the main oil phase. Maintain the temperature at 75-80°C.
- Preparation of the Water Phase:
 1. In a separate vessel, combine deionized water, humectants, and the chelating agent.
 2. Disperse the thickener/stabilizer into the water phase under constant agitation until fully hydrated.
 3. Heat the water phase to 75-80°C.
 - Emulsification:
 1. Slowly add the oil phase to the water phase while homogenizing at a moderate speed.
 2. Increase the homogenization speed and mix for 10-15 minutes to form a stable emulsion.
 - Cooling and Final Additions:
 1. Begin cooling the emulsion while stirring with a propeller mixer.
 2. When the temperature reaches below 40°C, add the cool-down phase ingredients (preservatives, fragrance).
 3. Adjust the pH to the desired range (typically 5.5-6.5 for skin products).
 4. Continue stirring until the emulsion is uniform and has reached room temperature.



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Figure 1. O/W Sunscreen Emulsion Workflow

Protocol for In-Vitro SPF Determination

This protocol provides a method for the in-vitro estimation of the Sun Protection Factor (SPF).

Equipment:

- UV-Vis Spectrophotometer with an integrating sphere
- Polymethyl methacrylate (PMMA) plates
- Glove or finger cot for spreading

Procedure:

- Sample Preparation:
 1. Accurately weigh the PMMA plate.
 2. Apply the sunscreen formulation to the PMMA plate at a concentration of 1.0 mg/cm².
 3. Spread the formulation evenly across the plate using a gloved finger, mimicking consumer application.
 4. Allow the film to dry and equilibrate for 15-20 minutes in the dark.
- Spectrophotometric Measurement:
 1. Measure the transmittance of the sunscreen film at multiple points on the PMMA plate over the UV spectrum (290-400 nm).
 2. The spectrophotometer will calculate the absorbance values from the transmittance data.
- SPF Calculation:
 1. The SPF value is calculated using a standardized equation that integrates the erythral action spectrum and the solar spectral irradiance over the UV range, corrected by the absorbance of the sunscreen film. Many modern spectrophotometers with dedicated software perform this calculation automatically.



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Figure 2. In-Vitro SPF Determination Workflow

Protocol for Sensory Evaluation

This protocol describes a method for conducting a sensory evaluation of sunscreen formulations.

Panelists: A trained panel of 10-15 individuals.

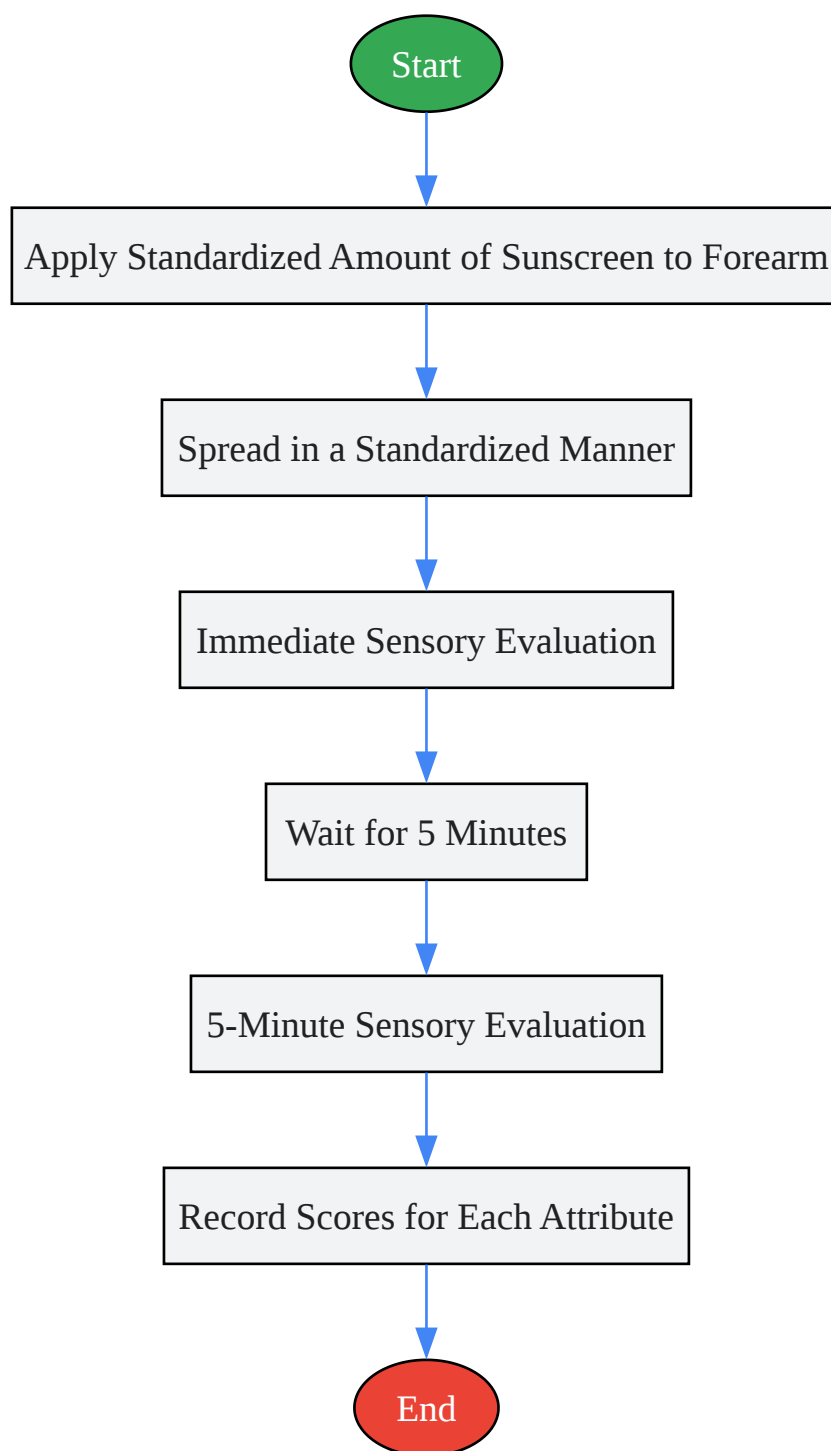
Procedure:

- Sample Application:
 1. An equal amount (e.g., 0.1 g) of each sunscreen formulation is applied to a designated area on the forearm of each panelist.
 2. Panelists are instructed to spread the product in a standardized manner (e.g., circular motions for 10 seconds).
- Evaluation:
 1. Panelists evaluate the sensory attributes of each formulation immediately after application and after a set time (e.g., 5 minutes).
 2. Attributes are rated on a standardized scale (e.g., a 10-point scale where 1 = low intensity and 10 = high intensity).

Sensory Attributes to Evaluate:

- Spreadability: Ease of spreading the product on the skin.
- Greasiness: The perception of an oily residue.

- Stickiness: The tacky or sticky feeling on the skin.
- Absorption: The speed at which the product is absorbed into the skin.
- Shine/Gloss: The degree of shininess on the skin after application.
- Whitening: The presence of a white cast on the skin.
- After-feel: The overall feel of the skin after the product has dried.



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Figure 3. Sensory Evaluation Protocol

Stability Testing

The stability of sunscreen formulations is critical to ensure their safety and efficacy over their shelf life.

Protocol for Accelerated Stability Testing:

- Sample Storage:
 - Store samples of the sunscreen formulation in their final packaging at various temperature and humidity conditions. Common conditions include:
 - Room Temperature (25°C / 60% RH)
 - Elevated Temperature (40°C / 75% RH)
 - Refrigerated (4°C)
 - Freeze-thaw cycles (e.g., -10°C for 24 hours followed by 25°C for 24 hours, repeated for 3-5 cycles).
- Evaluation Schedule:
 - Evaluate the samples at initial (time zero), 1, 2, and 3-month intervals.
- Parameters to Evaluate:
 - Physical Appearance: Color, odor, phase separation, and texture.
 - pH: Measure the pH of the formulation.
 - Viscosity: Measure the viscosity using a viscometer.
 - SPF: Conduct in-vitro SPF testing to ensure the efficacy is maintained.
 - Microbiological Testing: Test for microbial contamination.

Conclusion

Triethylhexanoin is a highly beneficial ingredient in the development of modern sunscreen formulations. Its ability to act as an effective solvent for UV filters, coupled with its desirable

sensory properties, allows formulators to create high-SPF, broad-spectrum sunscreens that are both effective and pleasant to use. The protocols provided in these application notes offer a framework for the development, evaluation, and stability testing of sunscreen formulations containing **triethylhexanoin**. Further optimization of formulations will depend on the specific combination of UV filters and other ingredients used.

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